

# Application Notes and Protocols for Boc-N-Ethylglycine Solubility

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## Compound of Interest

Compound Name: Boc-N-Ethylglycine

Cat. No.: B044928

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## Introduction

**Boc-N-Ethylglycine** is a derivative of the amino acid glycine, characterized by the presence of a tert-butyloxycarbonyl (Boc) protecting group on the nitrogen atom, which also bears an ethyl group. This modification enhances its lipophilicity compared to glycine. It is a white to off-white solid compound utilized in organic synthesis, particularly as a building block in peptide chemistry for the synthesis of more complex pharmaceutical compounds.[1] Understanding the solubility of **Boc-N-Ethylglycine** in various organic solvents is crucial for its application in synthetic chemistry, particularly for reaction setup, purification, and formulation.

## Physicochemical Properties

Property	Value	Reference
CAS Number	149794-10-5	[2]
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>4</sub>	[2]
Molecular Weight	203.24 g/mol	[2]
Appearance	White to off-white solid	[2]
Melting Point	87-88 °C	

## Solubility Data

The solubility of **Boc-N-Ethylglycine** has been determined in Dimethyl Sulfoxide (DMSO) and is qualitatively described for other common organic solvents. The following table summarizes the available solubility data. It is important to note that for DMSO, the use of fresh, non-hygroscopic solvent and sonication is recommended to achieve the specified solubility.[\[2\]](#)

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Notes
Dimethyl Sulfoxide (DMSO)	100	492.03	Requires sonication; use of newly opened, non-hygroscopic DMSO is recommended. <a href="#">[2]</a>
Methanol	Soluble	Not Quantified	-
Ethanol	Soluble	Not Quantified	-
Acetone	Soluble	Not Quantified	-
Ethyl Acetate	Soluble	Not Quantified	-

## Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

This protocol outlines the determination of the thermodynamic (equilibrium) solubility of **Boc-N-Ethylglycine** in an organic solvent of interest. The concentration of the dissolved compound is quantified using High-Performance Liquid Chromatography (HPLC).

### 4.1. Materials and Equipment

- **Boc-N-Ethylglycine** (solid)
- Solvent of interest (e.g., DMSO, Methanol, Ethanol)

- Scintillation vials or other suitable sealed containers
- Orbital shaker or vortex mixer
- Thermostatically controlled environment (e.g., incubator or water bath)
- Syringe filters (0.22  $\mu\text{m}$ )
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Analytical balance
- Volumetric flasks and pipettes

#### 4.2. Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of solid **Boc-N-Ethylglycine** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is essential to ensure saturation.
  - Seal the vial to prevent solvent evaporation.
  - Place the vial in an orbital shaker set at a constant temperature (e.g., 25 °C) and agitate for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - After the equilibration period, allow the vial to stand undisturbed for at least one hour to let the excess solid settle.
  - Carefully withdraw a sample of the supernatant using a syringe.
  - Filter the sample through a 0.22  $\mu\text{m}$  syringe filter into a clean vial to remove any undissolved microparticles.

- Dilute the filtered, saturated solution with the mobile phase to a concentration within the linear range of the HPLC calibration curve.
- HPLC Analysis:
  - Prepare a series of standard solutions of **Boc-N-Ethylglycine** of known concentrations in the mobile phase.
  - Inject the standard solutions into the HPLC system to generate a calibration curve (Peak Area vs. Concentration).
  - Inject the diluted sample of the saturated solution.
  - Determine the concentration of **Boc-N-Ethylglycine** in the diluted sample from the calibration curve.
- Calculation of Solubility:
  - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
  - Express the solubility in mg/mL and mM.

## Visualizations

Below is a diagram illustrating the experimental workflow for determining the solubility of **Boc-N-Ethylglycine**.



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Caption: Experimental workflow for solubility determination.

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## References

- 1. CAS 149794-10-5: BOC-N-ETHYL GLYCINE | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
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